

# Application Notes & Protocols: Safe Handling of Bis(triisopropyltin) oxide

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## Compound of Interest

Compound Name: Bis(triisopropyltin) oxide

CAS No.: 1067-29-4

Cat. No.: B089863

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## Abstract

This document provides a comprehensive guide to the safe handling, use, storage, and disposal of **Bis(triisopropyltin) oxide** (BTO), a highly toxic organotin compound. The protocols outlined herein are designed for researchers, scientists, and drug development professionals to mitigate the significant risks associated with this chemical. Adherence to these procedures is mandatory to ensure personnel safety and environmental protection. The causality behind each procedural step is explained to foster a deep understanding of the necessary precautions.

## Hazard Identification and Risk Assessment

**Bis(triisopropyltin) oxide**, like many tri-substituted organotin compounds, presents a significant toxicological threat. The toxicity of organotins generally follows the order:  $R_3SnX > R_2SnX_2 > RSnX_3$ , placing triorganotins like BTO in the most hazardous category.[1] A thorough understanding of its hazard profile is the cornerstone of a robust safety protocol.

### 1.1. GHS Classification and Health Effects

BTO is classified as acutely toxic through oral, dermal, and inhalation routes.[2] Exposure can lead to a range of adverse health effects, from severe skin irritation to neurological damage.[1]

- **Acute Toxicity:** Toxic if swallowed, in contact with skin, or if inhaled.[2] Symptoms of exposure can include headache, dizziness, skin burns, abdominal pain, and respiratory irritation.[3]
- **Organ System Damage:** Evidence suggests that repeated or prolonged exposure causes damage to organs, including the central nervous system (CNS), immune system, liver, and kidneys.[4]
- **Skin and Eye Damage:** Causes serious skin and eye irritation.[5][6] Direct contact can lead to chemical burns.
- **Environmental Hazard:** Very toxic to aquatic life with long-lasting effects.[2][6] Extreme care must be taken to prevent its release into the environment.

## 1.2. Physicochemical Properties and Associated Risks

Understanding the physical properties of BTO is critical for anticipating its behavior in a laboratory setting.

Property	Value	Source
Molecular Formula	C18H42OSn2	[2][7]
Molecular Weight	511.9 g/mol	[2]
Appearance	Clear pale yellow liquid	[8]
Boiling Point	195-198 °C @ 21 Torr	[7]
Toxicity (Oral, Rat LD50)	38 mg/kg	[7]

## 1.3. Occupational Exposure Limits

Regulatory bodies have established strict exposure limits for organotin compounds to protect workers.

Agency	Limit Type	Value (as Sn)	Notes
OSHA	PEL (TWA)	0.1 mg/m <sup>3</sup>	Applies to all organic tin compounds.[3][9]
NIOSH	REL (TWA)	0.1 mg/m <sup>3</sup>	Skin designation; applies to all organic tin compounds except Cyhexatin.[1][9]
ACGIH	TLV (TWA)	0.1 mg/m <sup>3</sup>	-
ACGIH	STEL	0.2 mg/m <sup>3</sup>	-

(PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit)

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by rigorous PPE protocols, is essential. The primary goal is to prevent any contact with the substance.

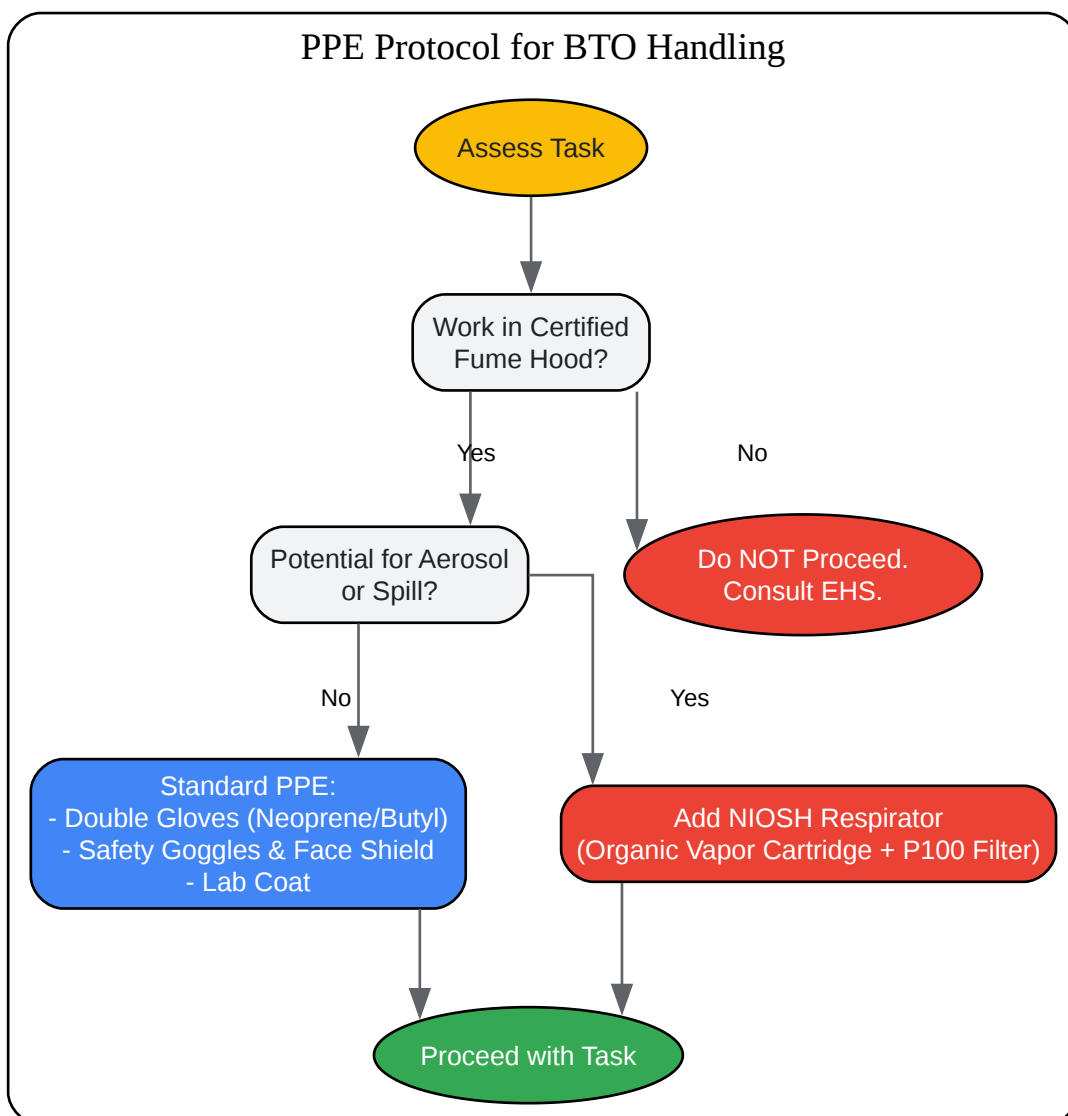
### 2.1. Mandatory Engineering Controls

- **Chemical Fume Hood:** All manipulations of BTO, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood.[1][10] This is a non-negotiable control measure to prevent inhalation of toxic vapors. The sash should be kept as low as possible during work.[1][11]
- **Designated Area:** A specific area within the lab should be demarcated for all work with BTO and other highly toxic organotins.[1] This prevents cross-contamination of other workspaces.
- **Ventilation:** Ensure good ventilation of the work station.[5] Emergency eyewash stations and safety showers must be immediately accessible in the vicinity of any potential exposure.[4][5]

### 2.2. Personal Protective Equipment (PPE) Protocol

A comprehensive PPE strategy is required to prevent dermal, ocular, and respiratory exposure.  
[\[1\]](#)

- **Gloves:** Chemically resistant gloves are mandatory. Double-gloving with neoprene or butyl rubber gloves is strongly recommended. Inspect gloves for any signs of degradation or punctures before each use.[\[1\]](#)
- **Eye and Face Protection:** Chemical safety goggles and an 8-inch minimum face shield must be worn at all times when handling BTO.[\[1\]](#)[\[10\]](#)
- **Body Protection:** A flame-retardant or cotton lab coat must be worn.[\[1\]](#)[\[11\]](#) For larger quantities or tasks with a higher risk of splashing, impervious clothing such as an apron or suit is required.[\[10\]](#)
- **Respiratory Protection:** For routine handling within a fume hood, respiratory protection is not typically required. However, in situations with a potential for aerosol generation or during a spill cleanup, a NIOSH-approved respirator with an organic vapor cartridge and a particulate filter (N100, R100, or P100) must be used.[\[3\]](#)



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Caption: PPE selection workflow for handling **Bis(triisopropyltin) oxide**.

## Standard Operating Protocols

Strict adherence to established procedures is critical for minimizing risk. Never work with organotin reagents alone.[11]

### 3.1. Protocol for Preparing a Stock Solution

This protocol outlines the steps for safely diluting BTO.

- Preparation:
  - Don all required PPE as per the workflow in Section 2.2.
  - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
  - Designate the work area within the hood and cover it with absorbent, plastic-backed paper.
  - Assemble all necessary glassware and equipment (e.g., volumetric flasks, syringes, solvent). Ensure all glassware is dry.[\[11\]](#)
- Weighing and Transfer:
  - Tare a clean, dry container on an analytical balance inside the fume hood.
  - Using a clean syringe or pipette, carefully transfer the required amount of BTO into the tared container.
  - Record the mass and securely cap the container.
  - Cap the primary BTO container immediately.
- Dilution:
  - Slowly add the appropriate solvent to the container with the weighed BTO.
  - Once dissolved, carefully transfer the solution to a volumetric flask.
  - Rinse the original container with a small amount of solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
  - Bring the solution to the final volume with the solvent, cap, and mix thoroughly by inversion.
- Cleanup:

- Decontaminate all non-disposable equipment that came into contact with BTO by rinsing with a suitable solvent (e.g., toluene or hexanes) into a designated hazardous waste container.[11]
- Wipe down the work surface in the fume hood with an appropriate solvent and then soap and water.
- Dispose of all contaminated disposable materials (absorbent paper, pipette tips, etc.) in a sealed, labeled hazardous waste container.

### 3.2. Storage and Disposal

- Storage: Store BTO in a cool, dry, well-ventilated, and locked area.[4][12] Keep containers tightly closed.[4][5] It must be stored separately from oxidizing agents and acids.[12]
- Disposal: All BTO waste, including contaminated materials, is considered hazardous waste. It must be disposed of in accordance with all local, state, and federal regulations.[12] Do not let the product enter drains.[12] Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

## Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

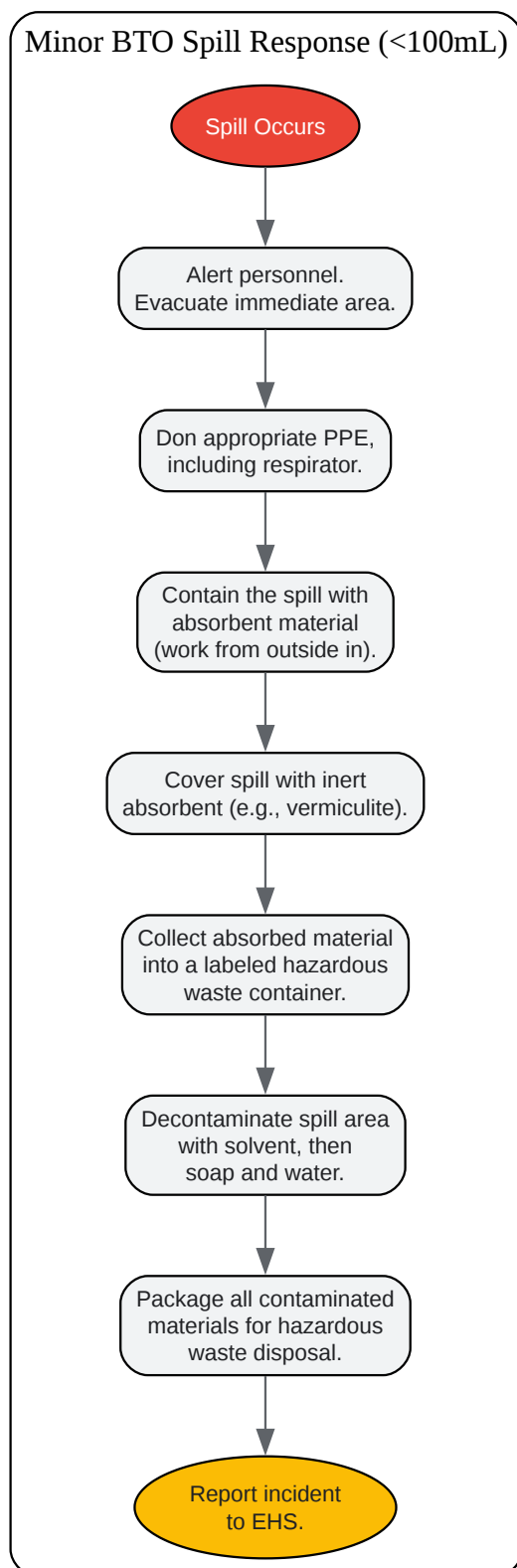
### 4.1. Personnel Exposure

- Skin Contact: Immediately remove all contaminated clothing.[10] Wash the affected skin area with copious amounts of soap and water for at least 15 minutes.[8][10] Seek immediate medical attention.[5][12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[5]
- Inhalation: Move the victim to fresh air immediately.[4][5] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting.[4] Rinse mouth with water.[12] Never give anything by mouth to an unconscious person.[12] Seek immediate medical attention.[4][5]

#### 4.2. Spill Response Protocol

This protocol is for minor spills (<100 mL) that can be handled by trained laboratory personnel. For major spills, evacuate the area and contact your institution's emergency response team immediately.[13]



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Caption: Step-by-step workflow for a minor **Bis(triisopropyltin) oxide** spill.

- Evacuate and Secure: Immediately alert others in the area.[14] Isolate the spill area and restrict access.[14]
- Don PPE: Before attempting cleanup, don the appropriate PPE, including double gloves, safety goggles, a face shield, a lab coat, and a NIOSH-approved respirator.[14]
- Containment: Prevent the spill from spreading by encircling it with an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[14][15]
- Absorption: Cover the spill with absorbent material, working from the outside in to minimize vapor generation.[15][16]
- Collection: Carefully scoop the contaminated absorbent material into a designated, sealable hazardous waste container.[8][16]
- Decontamination: Wipe the spill area first with a solvent like acetone or toluene, followed by a thorough wash with soap and water.[8] All cleaning materials must be placed in the hazardous waste container.
- Disposal: Seal and label the container as "Hazardous Waste: **Bis(triisopropyltin) oxide** Spill Debris".[16] Contact EHS for pickup.
- Reporting: Report the incident to your supervisor and the institutional EHS office, regardless of the size of the spill.[16]

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